

# Troubleshooting common problems with the Optec TCF-S focuser.

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## Optec TCF-S Focuser Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals utilizing the **Optec** TCF-S focuser in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the most common initial setup problems with the TCF-S focuser?

A1: The most frequent issues during initial setup are related to physical and software connections. These include incorrect COM port assignment for USB-to-Serial converters, faulty or improperly wired serial cables, and incorrect settings on the hand controller.<sup>[1][2]</sup> For TCF-S/TCF-S3 models, ensure the hand control's "Mode" slide switch is set to "PC/Manual" and the "Learn" switch is set to "RUN" for computer control.<sup>[1][2][3]</sup>

Q2: I'm receiving a "Temperature probe not connected or not working" error (ER=1). How can I resolve this?

A2: This is the most common hardware fault.<sup>[1][4]</sup> First, check that the temperature probe is securely connected to the focuser body.<sup>[1][5]</sup> Next, verify the control cable connection at the hand control.<sup>[1][5]</sup> Be aware that using the Remote IN/OUT Keypad is not compatible with software control and will cause this error; disconnect the keypad to allow the software to connect.<sup>[2][5]</sup> In some cases, inadvertently plugging the PC serial cable into the RJ-45

connector of the hand control can damage the pins responsible for the temperature probe connection, leading to intermittent errors.[4]

Q3: How do I determine the correct COM port for my USB-to-Serial converter?

A3: One of the primary challenges with USB-to-Serial converters is identifying the assigned COM port.[1][2] You can find the COM port number by opening the "Device Manager" in Windows, where it will be listed under "Ports (COM & LPT)".[1][5] The **Optec** control software allows you to select the appropriate COM port from a list of available ports.[2]

Q4: My focuser is not compensating for temperature changes correctly. What should I check?

A4: Proper temperature compensation relies on several factors. Ensure the temperature probe is securely attached to the telescope tube to accurately measure its temperature.[6][7] The temperature coefficient, which dictates the amount of focus change per degree Celsius, must be correctly determined for your specific telescope setup.[3][7] The TCF-S allows for two different coefficients (A and B) to be stored.[3][6] You can use the "Learn" mode on the hand controller to establish these coefficients.[3] Also, verify that the temperature compensation feature is enabled in the control software.

Q5: Are there specific USB-to-Serial converters recommended for the TCF-S?

A5: **Optec** recommends using USB-to-Serial converters based on the FTDI chipset, as they are known to work well with their devices.[1][2][8] While other brands may function, using an FTDI-based converter can help avoid potential connectivity issues.[8]

## Troubleshooting Guides

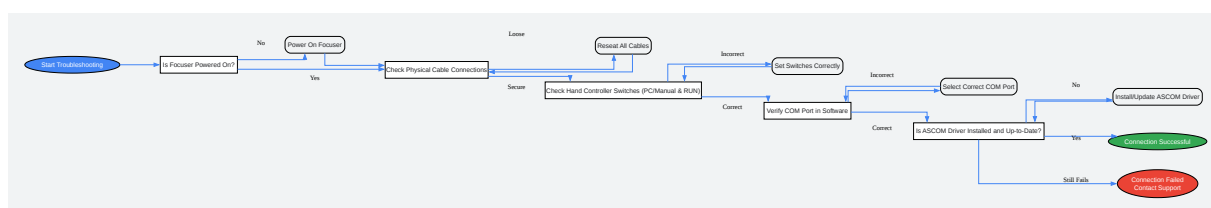
### Connectivity Issues

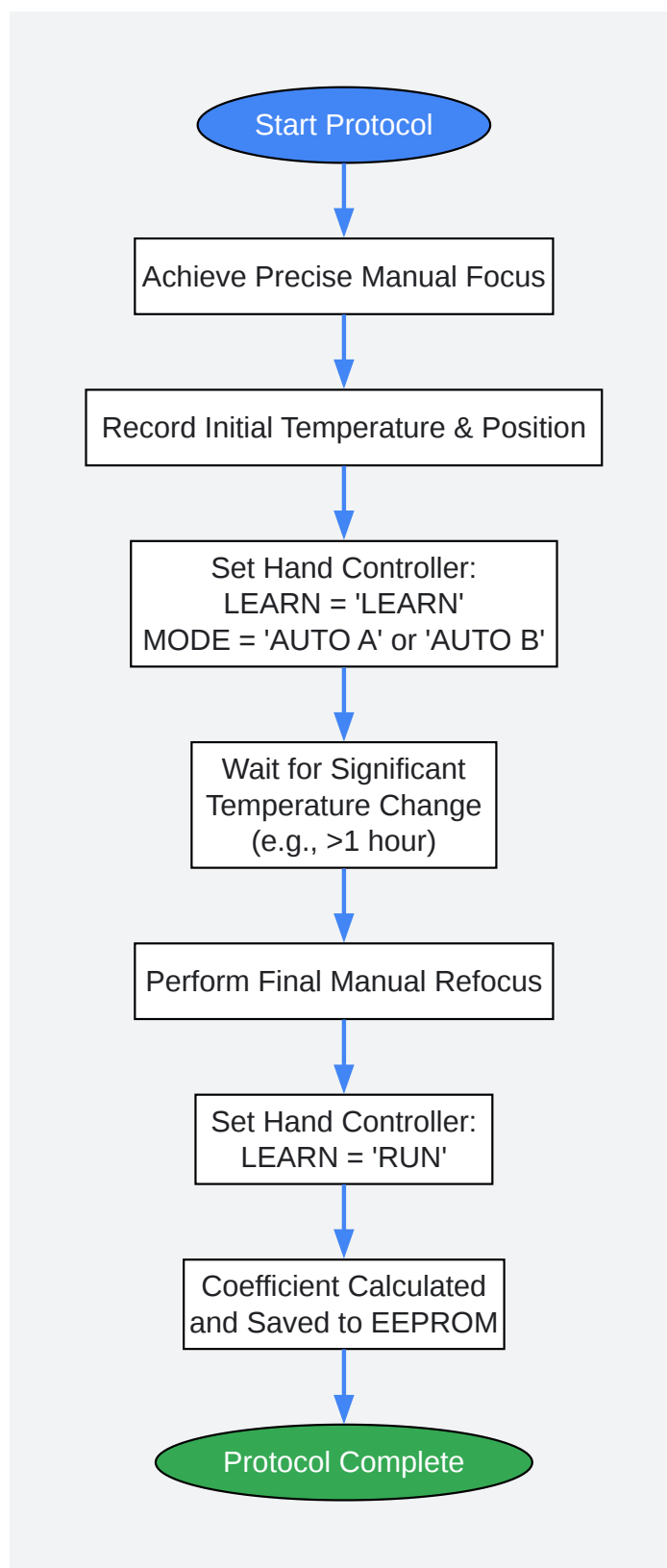
If you are unable to connect to the TCF-S focuser from your computer, follow these steps:

- Verify Physical Connections:
  - Ensure the RJ12 connectors are properly inserted into both the focuser control box and the PC serial port converter.[1][2]

- Check that the serial cable is wired correctly, with a straight-through connection (Pin 1 to Pin 1, etc.).[\[1\]](#)[\[2\]](#)
- Confirm the focuser is powered on.[\[6\]](#)
- Check Hand Controller Settings (for TCF-S/TCF-S3):
  - The "Mode" slide switch must be in the "PC/Manual" position. A serial connection cannot be established if it is set to "AUTO-A" or "AUTO-B".[\[1\]](#)[\[2\]](#)
  - The "Learn" slide switch must be in the "RUN" position.[\[1\]](#)[\[3\]](#)
- Confirm Software and Driver Configuration:
  - Verify that the correct COM port is selected in the TCF-S control software or your ASCOM-compliant imaging application.[\[2\]](#)
  - Ensure you have the latest **Optec** TCF-S ASCOM driver installed if you are using ASCOM-based software.[\[1\]](#)[\[5\]](#) You can find the latest drivers on the **Optec** website.[\[9\]](#)
  - For ASCOM driver installation, the .NET framework and the ASCOM Platform must be installed.[\[1\]](#)

A logical workflow for troubleshooting connectivity is illustrated below:





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